

The Discovery of Daucoidin A: A Historical and Technical Overview

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For researchers, scientists, and drug development professionals, understanding the provenance of a natural product is crucial for appreciating its therapeutic potential. **Daucoidin A**, a complex coumarin, has garnered interest for its potential biological activities. This in-depth guide traces the history of its discovery, detailing the isolation and structural elucidation, and presents the available data in a structured format for clarity and further research.

Initial Discovery and Natural Source

Daucoidin A, with the Chemical Abstracts Service (CAS) registry number 103629-87-4, is a naturally occurring coumarin. While the exact date and the specific research group that first isolated **Daucoidin A** are not readily available in easily accessible literature, its primary natural source has been identified as the herbs of Cnidium monnieri. This plant has a long history in traditional Chinese medicine, and modern phytochemical investigations have revealed it to be a rich source of various coumarins, many of which possess significant biological activities.

The discovery of **Daucoidin A** is part of the broader scientific effort to isolate and characterize the bioactive constituents of medicinal plants. The process typically involves extraction of the plant material with various solvents, followed by chromatographic separation to isolate individual compounds. The structure of these isolated compounds is then determined using a combination of spectroscopic techniques.

Physicochemical Properties of Daucoidin A



A summary of the key physicochemical properties of **Daucoidin A** is presented in the table below. This information is fundamental for its handling, characterization, and further development.

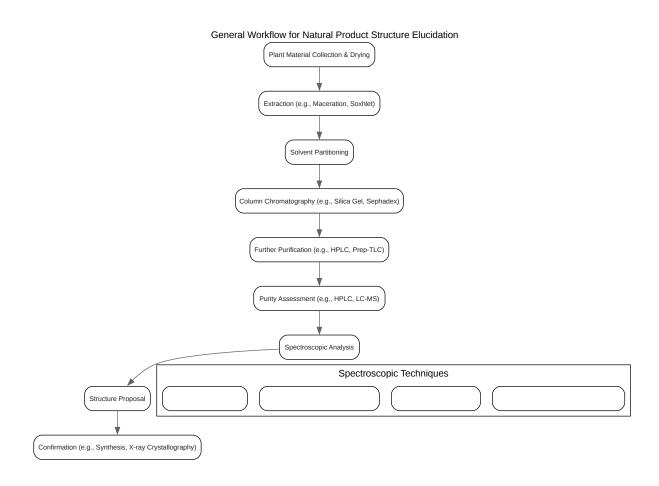
Property	Value
Molecular Formula	C19H20O6
Molecular Weight	344.4 g/mol
CAS Number	103629-87-4
Compound Type	Coumarin
Physical Description	Powder
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone

Structural Elucidation: A Methodological Workflow

The determination of the intricate chemical structure of **Daucoidin A**, chemically named 2-(9-hydroxy-2-oxo-8,9-dihydrofuro[2,3-h]chromen-8-yl)propan-2-yl (Z)-2-methylbut-2-enoate, would have followed a standard workflow in natural product chemistry. This process is crucial for confirming the novelty of the compound and for understanding its potential structure-activity relationships.

A generalized workflow for the structure elucidation of a novel natural product like **Daucoidin A** is depicted in the following diagram:





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